

Proper Disposal of TC13172: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: TC13172

Cat. No.: B611234

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Researchers, scientists, and drug development professionals handling **TC13172** must adhere to strict disposal procedures to ensure laboratory safety and environmental compliance. While a specific Safety Data Sheet (SDS) with disposal instructions for **TC13172** is not publicly available, general principles of laboratory chemical waste management provide a clear framework for its safe disposal. This guide offers essential, step-by-step instructions for the proper handling and disposal of **TC13172** waste.

Immediate Safety and Logistical Information

TC13172 is a mixed lineage kinase domain-like protein (MLKL) inhibitor intended for research use only. As with any research-grade chemical, it should be treated as hazardous waste unless explicitly determined otherwise by a qualified professional. All personnel handling **TC13172** must be trained in proper laboratory safety protocols and wear appropriate personal protective equipment (PPE), including safety goggles, lab coats, and chemical-resistant gloves.

Quantitative Data Summary

The following table summarizes key information pertinent to the handling and disposal of **TC13172**. In the absence of a specific SDS, this data is based on general knowledge of similar research compounds and common laboratory solvents like DMSO.

Parameter	Value/Information	Citation
Chemical Name	TC13172	N/A
Primary Hazard	Research chemical; treat as hazardous waste.	[1]
Common Solvent	Dimethyl sulfoxide (DMSO)	[2]
Disposal Route	Hazardous chemical waste collection.	[1][3]
Empty Container Disposal	Triple rinse with a suitable solvent; deface label before discarding as regular trash.	[1][4]

Experimental Protocols: Step-by-Step Disposal Procedures

The following protocol outlines the recommended steps for the proper disposal of **TC13172** waste, including solutions and contaminated materials.

1. Waste Identification and Segregation:

- Treat all materials contaminated with **TC13172** as hazardous waste.[1] This includes stock solutions, experimental solutions, contaminated labware (e.g., pipette tips, tubes), and any absorbent materials used for spills.
- Segregate **TC13172** waste from other waste streams, such as non-hazardous, radioactive, or biohazardous waste.[5]

2. Waste Collection and Storage:

- Collect liquid waste containing **TC13172**, including solutions in DMSO, in a designated, leak-proof, and chemically compatible container.[3] The original chemical container is often a suitable choice.[1]

- The waste container must be clearly labeled as "Hazardous Waste" and should identify the contents, including "**TC13172**" and any solvents (e.g., "in DMSO").[\[3\]](#)
- Store solid waste, such as contaminated gloves and pipette tips, in a separate, sealed plastic bag or container, also clearly labeled as hazardous waste.
- Keep waste containers securely closed except when adding waste.[\[1\]](#)[\[3\]](#)
- Store the waste in a designated satellite accumulation area within the laboratory, away from incompatible materials.[\[3\]](#)

3. Disposal of Empty Containers:

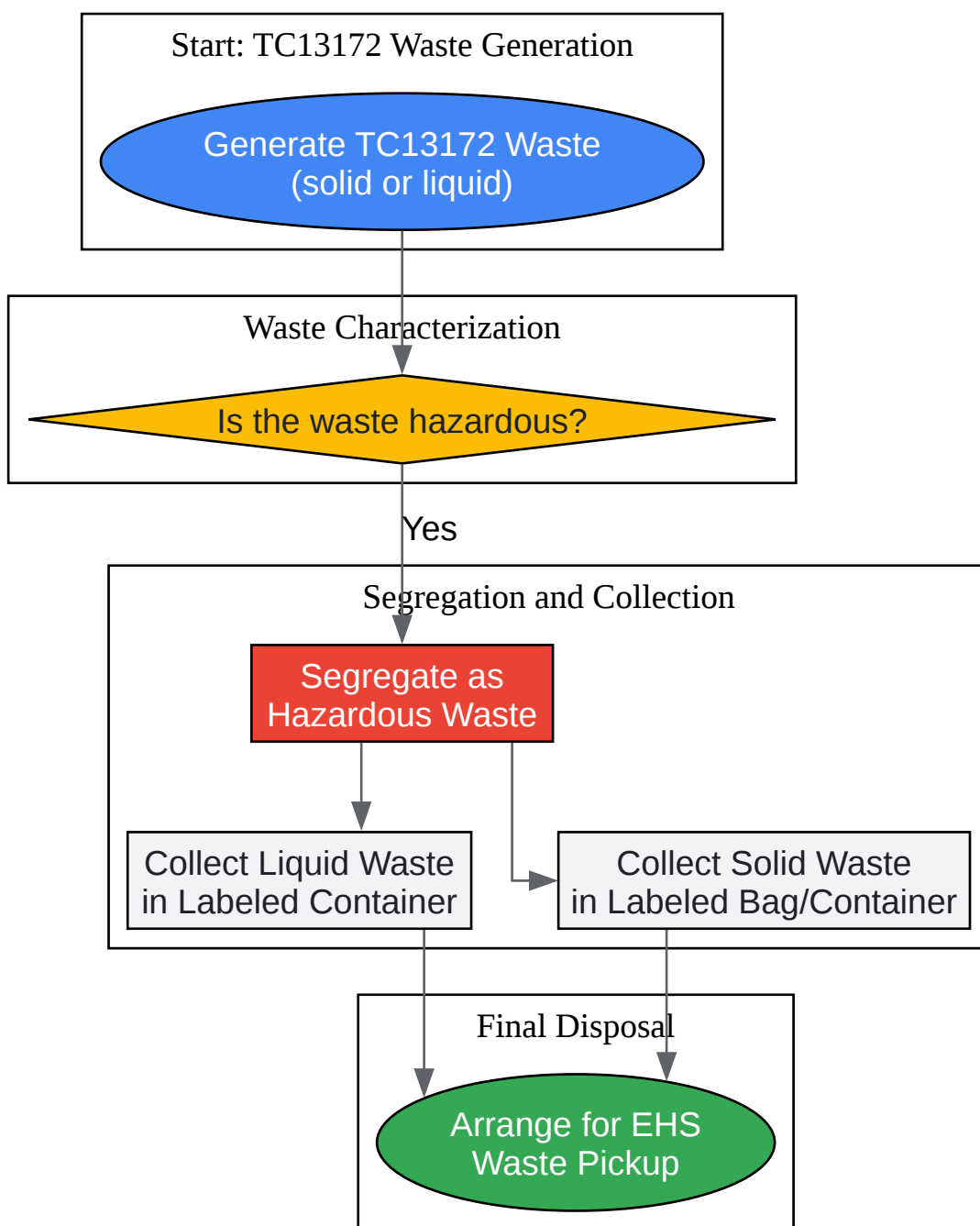
- A chemical container that has held **TC13172** is considered empty when all contents have been removed by normal means.
- To dispose of an empty container as non-hazardous waste, it must be triple-rinsed with a solvent capable of removing the residue.[\[1\]](#)[\[4\]](#) The rinsate must be collected and disposed of as hazardous chemical waste.[\[1\]](#)
- After triple-rinsing, deface or remove the original label before disposing of the container in the regular laboratory trash.[\[4\]](#)

4. Arranging for Waste Pickup:

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.[\[3\]](#)
- Do not dispose of **TC13172** or its solutions down the drain.[\[1\]](#)[\[6\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **TC13172** and associated materials in a laboratory setting.



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Caption: Workflow for the safe disposal of **TC13172** waste.

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